

Application Notes and Protocols for PSB-16133 Sodium in In Vitro Assays

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Compound of Interest

Compound Name: PSB-16133 sodium

Cat. No.: B15570692

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Introduction

PSB-16133 sodium is a potent and selective antagonist of the P2Y₄ receptor, a G protein-coupled receptor activated by uridine-5'-triphosphate (UTP).^{[1][2]} With an IC₅₀ value of 233 nM, PSB-16133 is a valuable tool for studying the physiological and pathological roles of the P2Y₄ receptor.^{[1][2]} It is believed to act as an allosteric antagonist.^[1] These application notes provide detailed protocols for the in vitro characterization of **PSB-16133 sodium**, focusing on a fluorescence-based intracellular calcium release assay.

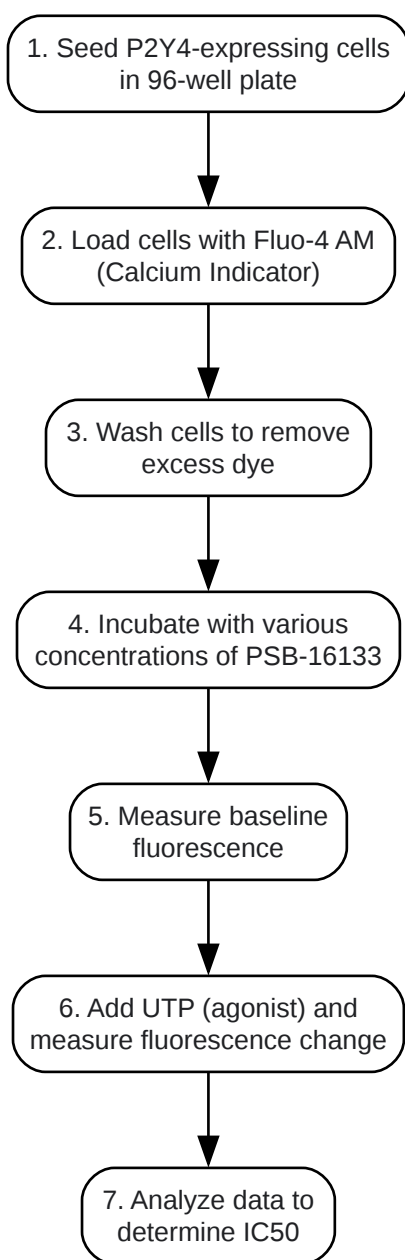
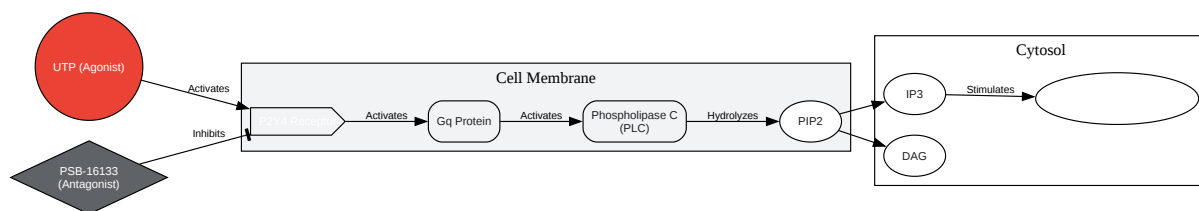
Data Presentation

The following table summarizes the key quantitative data for **PSB-16133 sodium**.

Parameter	Value	Receptor Target	Comments	Reference
IC50	233 nM	Human P2Y4 Receptor	Determined in a fluorescence-based assay measuring inhibition of UTP-induced intracellular calcium release in 1321N1 astrocytoma cells stably transfected with the human P2Y4 receptor.	
Mechanism of Action	Allosteric Antagonist (putative)	P2Y4 Receptor	The exact binding site and mechanism are still under investigation, but it is suggested to be an allosteric inhibitor.	

Signaling Pathway

The P2Y4 receptor is a Gq protein-coupled receptor. Upon activation by its endogenous agonist UTP, the receptor activates Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, leading to the release of stored intracellular calcium (Ca²⁺). **PSB-16133 sodium**, as an antagonist, blocks this signaling cascade.



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References

- 1. Development of Potent and Selective Antagonists for the UTP-Activated P2Y4 Receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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